

# Technical Guide: Physicochemical Characterization of Methyl 5-bromo-5-phenylpentanoate

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## Compound of Interest

Compound Name: Methyl 5-bromo-5-phenylpentanoate

Cat. No.: B6335418

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## Introduction

**Methyl 5-bromo-5-phenylpentanoate** is a halogenated ester derivative of valeric acid. As a functionalized phenylpentanoate, it holds potential as an intermediate in organic synthesis, particularly in the development of novel pharmaceutical compounds. A thorough understanding of its physical properties is fundamental for its application in laboratory and industrial settings, including reaction optimization, purification, formulation, and preliminary safety assessments.

This document provides a summary of the currently available physicochemical data for **Methyl 5-bromo-5-phenylpentanoate**. It is important to note that experimentally determined data for this specific compound is limited in publicly accessible literature. The majority of the available information is based on computational predictions. This guide also outlines general experimental workflows for the determination of key physical properties, providing a framework for researchers handling this or structurally similar compounds.

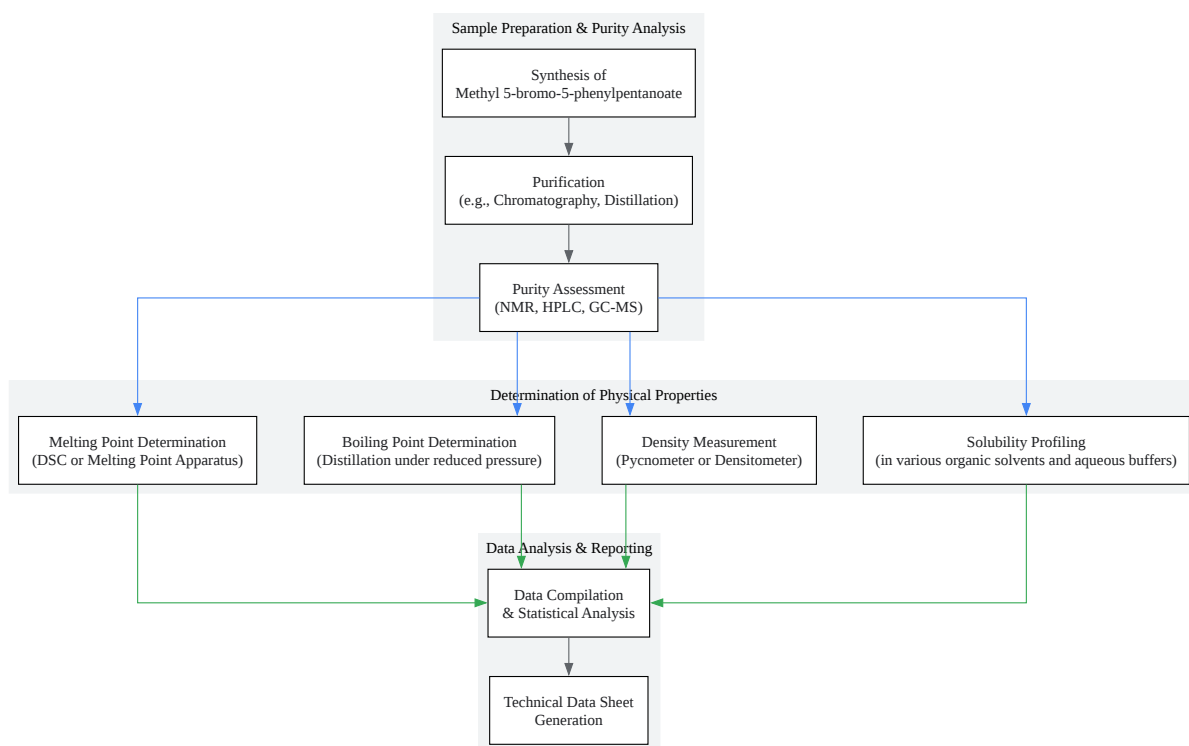
## Available Physicochemical Data

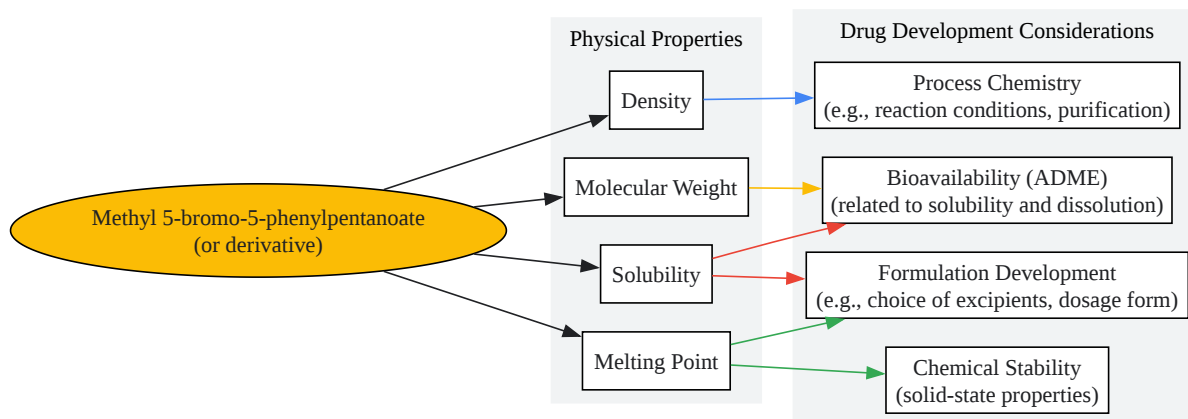
The data presented in this section is compiled from computational models and chemical databases. These values should be considered as estimates and require experimental verification.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>15</sub> BrO <sub>2</sub>	Computational
Molecular Weight	271.15 g/mol	Computational
Appearance	Not available (predicted to be a liquid or low-melting solid)	-
Melting Point	Not available	-
Boiling Point	329.6 ± 25.0 °C (at 760 mmHg)	Predicted
Density	1.334 ± 0.06 g/cm <sup>3</sup>	Predicted
Solubility	Not available	-
Refractive Index	1.543	Predicted

## Conceptual Experimental Workflow for Physicochemical Characterization

The following diagram outlines a standard workflow for the experimental determination of the key physical properties of a novel chemical entity like **Methyl 5-bromo-5-phenylpentanoate**.





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